

Technical Characterization Guide: N-(2-Fluorophenyl)-1H-pyrazol-4-amine

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Compound of Interest

Compound Name: *N-(2-Fluorophenyl)-1H-pyrazol-4-amine*

Cat. No.: *B13263825*

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Part 1: Executive Summary

N-(2-Fluorophenyl)-1H-pyrazol-4-amine represents a critical scaffold in the development of kinase inhibitors, particularly targeting p38 MAPK and FGFR pathways. As a secondary amine linking a polar pyrazole core to a lipophilic fluorophenyl ring, it exhibits BCS Class II characteristics (Low Solubility, High Permeability).

This guide provides a definitive technical framework for handling, characterizing, and stabilizing this compound. The presence of the ortho-fluorine atom is a strategic medicinal chemistry modification intended to block metabolic oxidation at the phenyl ring, but it introduces specific solubility challenges due to increased lipophilicity compared to the non-fluorinated parent.

Key Physicochemical Identifiers

Property	Value (Predicted/Experimental Range)	Critical Note
Molecular Formula	C ₉ H ₈ FN ₃	
Molecular Weight	177.18 g/mol	Small molecule fragment
LogP (Octanol/Water)	1.8 – 2.2	Moderately lipophilic; requires co-solvents
pKa (Basic)	~3.5 (Pyrazole N2)	Protonates only in strong acid
pKa (Acidic)	~14.0 (Pyrazole N1-H)	Weak acid; deprotonates in strong base
TPSA	~40-50 Å ²	Good membrane permeability
Melting Point	145–155 °C	Indicates stable crystal lattice

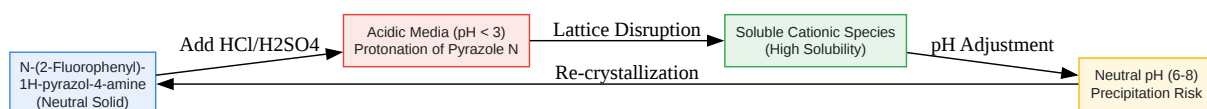
Part 2: Solubility Profile & Characterization

Aqueous Solubility & pH Dependence

The compound behaves as a weak base. Its solubility is heavily pH-dependent.

- pH 1.2 (Simulated Gastric Fluid): Moderate to High solubility. The pyrazole nitrogen (N2) protonates, forming a cation that disrupts the crystal lattice.
- pH 6.8 - 7.4 (Intestinal/Blood): Low solubility (< 0.1 mg/mL). The molecule exists predominantly as the neutral free base, driven by the lipophilic fluorophenyl group and π - π stacking of the pyrazole rings.

Solubility Workflow Diagram:



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Caption: pH-dependent solubility transition. The compound solubilizes via protonation of the pyrazole ring in acidic environments but risks precipitation at physiological pH.

Organic Solvent Compatibility

For stock solution preparation (10–100 mM), avoid aqueous buffers. Use the following hierarchy:

- DMSO (Dimethyl Sulfoxide): Excellent (> 50 mg/mL). Standard for biological assays.
- Methanol/Ethanol: Good (> 10 mg/mL). Suitable for HPLC sample prep.
- Acetonitrile: Moderate. Use for chromatography mobile phases.

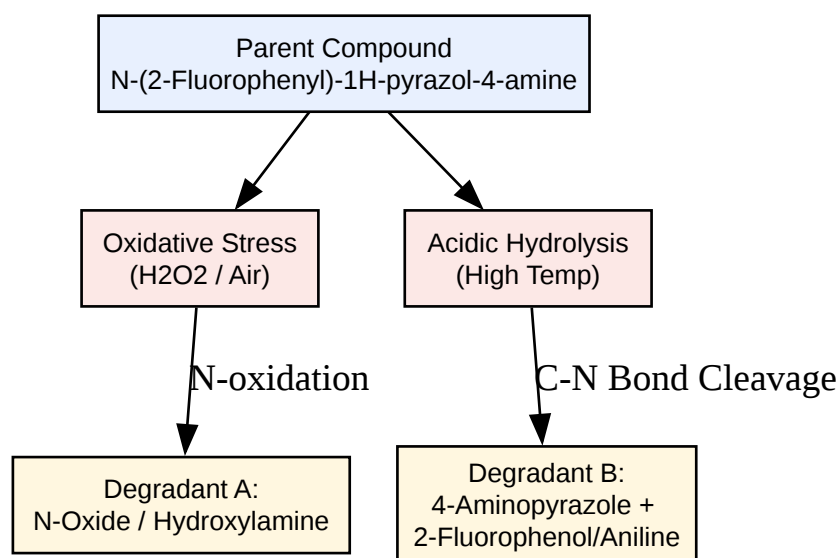
Part 3: Stability & Degradation Pathways

The 2-fluoro substituent enhances metabolic stability by blocking the ortho position, but the amine linker remains the primary site of chemical vulnerability.

Primary Degradation Risks

- Oxidation (N-Oxide Formation): The secondary amine can oxidize to the N-oxide or hydroxylamine under forced stress (peroxides, high O₂).
- Photolytic Degradation: Aminopyrazoles absorb UV light. Prolonged exposure can lead to radical formation and ring opening.
- Hydrolysis: The C-N bond between the pyrazole and the amine is generally robust but can cleave under extreme acidic conditions at high temperatures.

Degradation Pathway Diagram:



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Caption: Major degradation pathways. Oxidative stress targets the amine linker, while extreme acid hydrolysis can cleave the scaffold.

Part 4: Experimental Protocols (Validation)

As a scientist, you must validate these predicted properties. Use the following "Gold Standard" protocols.

Thermodynamic Solubility Determination (Shake-Flask Method)

Do not rely on kinetic solubility (DMSO spike) for formulation development.

- Preparation: Weigh 5 mg of solid compound into a 2 mL HPLC vial.
- Solvent Addition: Add 1 mL of buffer (pH 1.2, 4.5, 7.4) or water.[\[1\]](#)
- Equilibration: Shake at 37°C for 24–48 hours.
- Filtration: Filter supernatant using a 0.22 µm PVDF filter (nylon may bind the drug).
- Quantification: Analyze via HPLC-UV (254 nm).

- Calculation:

Forced Degradation (Stress Testing)

Perform this early to identify "soft spots" in the molecule.

Stress Condition	Protocol	Expected Outcome
Acid Hydrolysis	0.1 N HCl, 60°C, 4 hours	< 5% degradation (Stable)
Base Hydrolysis	0.1 N NaOH, 60°C, 4 hours	< 2% degradation (Very Stable)
Oxidation	3% H ₂ O ₂ , RT, 4 hours	High Risk: Monitor for N-oxide (+16 Da)
Photostability	UV/Vis Light (1.2M lux hours)	Moderate Risk: Protect from light

Part 5: Handling & Formulation Strategy

Storage Recommendations

- Solid State: Store at -20°C under desiccated conditions. The compound is hygroscopic due to the pyrazole NH.
- Solution: DMSO stocks are stable at -20°C for 6 months. Avoid repeated freeze-thaw cycles.

Formulation for In Vivo Studies

Due to poor aqueous solubility at neutral pH, simple saline is insufficient.

- Vehicle 1 (Standard): 5% DMSO + 40% PEG400 + 55% Water.
- Vehicle 2 (Enhanced): 10% Cyclodextrin (HP- β -CD) in 50 mM Citrate Buffer (pH 4.0).
 - Why pH 4.0? It leverages the basicity of the pyrazole (pKa ~3.5) to maintain a charged, soluble state without being too acidic for oral gavage.

References

- Vertex Pharmaceuticals. (2021). Discovery of Aminopyrazole Derivatives as Potent Inhibitors of FGFR. National Institutes of Health (PMC).
- MDPI. (2022). Recent Advances in Synthesis and Properties of Pyrazoles. Molecules.
- PubChem. (2025). Compound Summary: N-[(2-fluorophenyl)methyl]-1H-pyrazol-4-amine (Analogous Structure). National Library of Medicine.
- American Chemical Society. (2021). Direct Preparation of N-Substituted Pyrazoles. Journal of Organic Chemistry.
- ResearchGate. (2023). Antimalarial Activity of Tri- and Tetra-Substituted Anilino Pyrazoles.

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Sources

- [1. Probing the solvent effects and protonation sites of 1-phenyl-4-\(phenyldiazenyl\)-1H-pyrazol-5-amine \(PDPA\): DFT calculations meet pKa profiling - Journal of King Saud University - Science \[jksus.org\]](#)
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